

Mass Spectrometry Fragmentation Patterns of -Methyl Methionine Peptides: A Comparative Guide

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Compound of Interest

Compound Name: *Boc-alpha-methyl-DL-methionine*

CAS No.: 75691-21-3

Cat. No.: B3153358

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Executive Summary

-Methyl Methionine (

-MeMet) is a non-canonical amino acid increasingly utilized in peptidomimetics to enhance proteolytic stability and constrain peptide conformation. However, its quaternary

-carbon introduces unique challenges in mass spectrometry (MS) characterization compared to standard Methionine (Met).

This guide provides a technical comparison of the fragmentation behaviors of

-MeMet versus native Met. It details the mass shifts, specific neutral losses, and altered backbone cleavage kinetics required for accurate identification in drug development workflows.

Key Differentiators at a Glance

Feature	Native Methionine (Met)	-Methyl Methionine (-MeMet)
Residue Mass (Monoisotopic)	131.0405 Da	145.0562 Da (+14.0157 Da)
Immonium Ion ()	104.05	118.07
Side Chain Neutral Loss	-48 Da (CH SH)	-48 Da (CH SH)
Backbone Cleavage	Standard b/y ion series	Sterically hindered; reduced intensity at N-terminal bond

Mechanistic Comparison: Fragmentation Pathways Structural Impact on Ionization

The substitution of the

-proton with a methyl group creates a quaternary center. While this does not significantly alter the proton affinity of the backbone amide or the side-chain sulfur, it drastically changes the steric landscape during Collision-Induced Dissociation (CID).

- Native Met: The

-proton is available for abstraction, facilitating certain low-energy rearrangement pathways.

- -MeMet: The lack of an

-proton blocks specific hydrogen-transfer mechanisms, often simplifying the spectrum but requiring higher collision energies (CE) to induce backbone cleavage due to the "gem-dimethyl" type steric stabilization.

Side-Chain Neutral Losses

Both residues possess the same thioether side chain. Consequently, the characteristic neutral loss remains a dominant feature in both spectra, serving as a reliable diagnostic tag.

- Methanethiol Loss (-48 Da): The loss of the side chain as CH

SH is observed in both species.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Nucleophilic attack or 1,2-elimination. The

-methyl group does not prevent this loss, making the peak a shared signature.

- Methanesulfenic Acid Loss (-64 Da): If oxidized (Sulfoxide form), both residues will exhibit a dominant -64 Da loss (CH SOH).

Immonium Ion Shift

The most distinct diagnostic marker in the low-mass region is the immonium ion.

- Met Immonium ():

104.05.

- -MeMet Immonium (

): The addition of the methyl group shifts this ion to

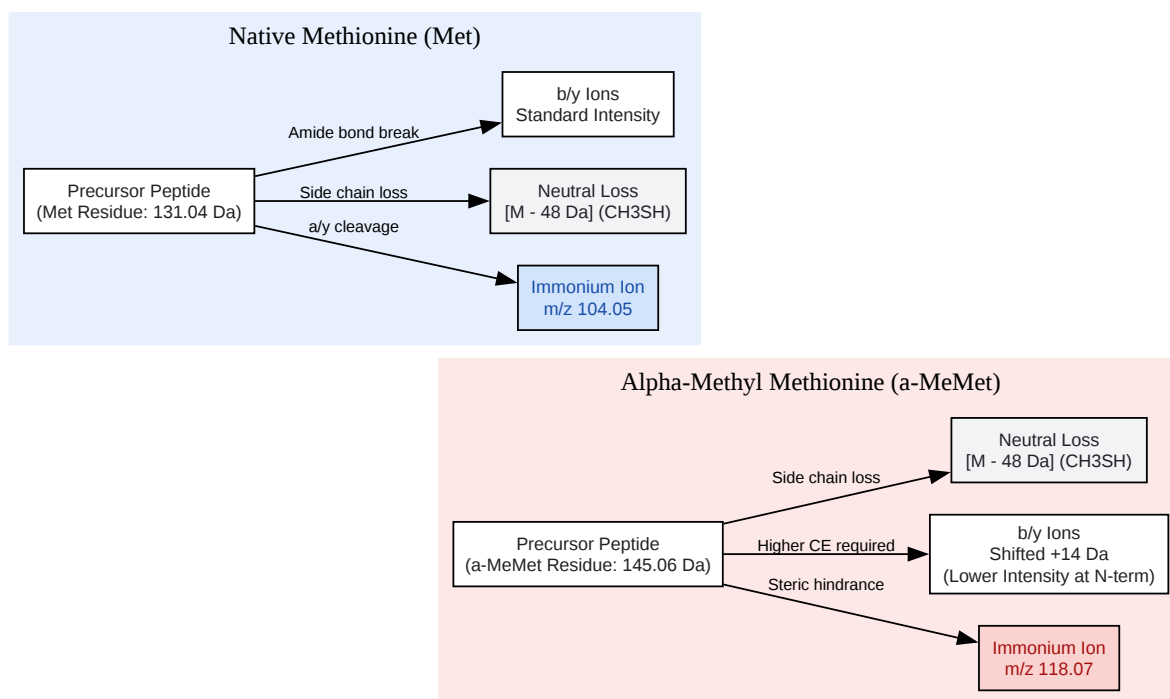
118.07.

- Note: This mass region (

110–120) can be noisy; high-resolution MS (HRMS) is recommended to distinguish this peak from other internal fragments.

Visualization of Fragmentation Pathways[2]

The following diagram illustrates the parallel fragmentation pathways, highlighting the mass shifts and structural differences.



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Caption: Comparative fragmentation pathways showing the mass shift in immonium ions and the conservation of side-chain neutral losses.

Experimental Protocol: Characterization Workflow

This protocol ensures the differentiation of

-MeMet from potential isobaric interferences or unmodified Met.

Sample Preparation[4]

- Digestion: Use standard trypsin/Lys-C protocols.

- MeMet residues are generally resistant to proteolysis. If the
- MeMet is at the cleavage site, expect missed cleavages.
- Oxidation Control: To prevent ambiguity between
 - MeMet (+14 Da) and oxidized variants of other residues, perform alkylation or reduction steps carefully.

LC-MS/MS Acquisition Parameters

- Ionization: ESI (Positive Mode).
- Fragmentation Mode: HCD (Higher-energy Collisional Dissociation) is preferred over CID. The higher energy is often necessary to overcome the steric barrier of the quaternary
 - carbon for backbone fragmentation.
- Collision Energy (CE): Employ a stepped CE (e.g., 25, 30, 35 NCE) to capture both the labile side-chain losses and the stable backbone fragments.

Data Analysis Configuration

When setting up your search engine (e.g., Mascot, MaxQuant, or Proteome Discoverer), configure the following:

- Variable Modification: Define a custom modification.
 - Name: Alpha-Methyl
 - Composition: H(2) C(1)
 - Mass Shift: +14.01565 Da
 - Target: Methionine (M)[5][6]
- Diagnostic Ions: Enable monitoring for the
 - 118.07 immonium ion.

- Neutral Loss: Allow for -48 Da (CH
SH) and -64 Da (CH
SOH) if oxidation is possible.

Data Summary: Diagnostic Ions Table

The following table summarizes the theoretical
values expected for the diagnostic ions.

Ion Type	Formula	Native Met ()	-MeMet ()	Mass
Residue Mass	C			
	H	131.0405	145.0562	+14.0157
	NOS			
Immonium Ion	C			
	H	104.0534	118.0690	+14.0156
	NS			
Side Chain Loss	[M - CH SH]	[M - 47.99]	[M - 47.99]	0 (Relative)
b-ion (Example: Ala-Met)	C			
	H			
	N	219.08	233.10	+14.0157
	O			
	S			
y-ion (Example: Met-Ala)	C			
	H			
	N	237.09	251.11	+14.0157
	O			
	S			

Note: All masses are monoisotopic.

References

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